

Application Note: Safe Handling and Storage of 3,5-Difluoroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Difluoroaniline

Cat. No.: B1215098

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Introduction

3,5-Difluoroaniline is a versatile chemical intermediate widely used in the synthesis of pharmaceuticals, agrochemicals, and dyes.^[1] Its unique fluorinated structure enhances reactivity and stability, making it a valuable component in drug discovery and development.^[1] However, **3,5-Difluoroaniline** is also classified as harmful and toxic, necessitating strict adherence to safety protocols to minimize exposure risks and ensure a safe laboratory environment. This document provides detailed procedures for the safe handling, storage, and emergency management of **3,5-Difluoroaniline**.

Physicochemical and Hazard Data

Proper safety procedures are predicated on a thorough understanding of the substance's properties and associated hazards.

Table 1: Physicochemical Properties of 3,5-Difluoroaniline

Property	Value	Reference
CAS Number	372-39-4	[1] [2] [3]
Molecular Formula	C ₆ H ₅ F ₂ N	[1] [2] [3]
Molecular Weight	129.11 g/mol	[1] [2] [3]
Appearance	White or colorless to amber/dark green powder, lump, or clear liquid	[1] [2]
Melting Point	37-41 °C (98.6-105.8 °F)	[1] [3] [4]
Boiling Point	80-82 °C @ 20 mmHg	[1] [5]
Flash Point	75 °C (167 °F) - closed cup	[3]
Density	1.29 g/cm ³	[1] [5]
Solubility	Insoluble in water	[4] [5]

Table 2: GHS Hazard Classification for **3,5-Difluoroaniline**

Hazard Class	Hazard Code	Hazard Statement	Reference
Acute Toxicity, Oral	H302	Harmful if swallowed	[6] [7] [8]
Acute Toxicity, Dermal	H311 / H312	Toxic / Harmful in contact with skin	[2] [6] [7]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[6] [7] [8]
Skin Corrosion/Irritation	H315	Causes skin irritation	[3] [6] [8]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[3] [6] [8]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[3] [6] [8]

Handling Protocols

Adherence to the following protocols is mandatory to prevent exposure.

Engineering Controls

- Ventilation: Always handle **3,5-Difluoroaniline** in a well-ventilated area.[6] All weighing and transfer operations must be conducted inside a certified chemical fume hood to prevent the inhalation of dust or vapors.[7][9]
- Safety Equipment: An eyewash station and safety shower must be readily accessible and located close to the workstation.[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.

Table 3: Required Personal Protective Equipment

Protection Type	Specification	Reference
Eye/Face	Safety glasses with side-shields conforming to EN166 or NIOSH-approved eyeshields.	[7][9]
Hand	Chemical-resistant gloves (e.g., PVC, nitrile rubber). Inspect gloves for integrity before use.	[6][7]
Respiratory	Not required if handled within a fume hood. For cleanup of large spills or in case of ventilation failure, a NIOSH-approved N95 dust mask or P1 (EU EN 143) respirator is necessary.	[9]
Body	A lab coat or a complete chemical-protective suit. Wear safety footwear or rubber gumboots.	[6][9]

Standard Handling Procedure

- Preparation: Cordon off the work area. Ensure the fume hood is operational and the sash is at the appropriate height. Assemble all necessary equipment and reagents.
- Don PPE: Put on all required PPE as specified in Table 3.
- Handling:
 - Avoid all personal contact with the substance, including inhalation.[6]
 - Carefully open the container inside the fume hood.
 - Avoid generating dust during transfer.[6][7]

- Weigh the required amount and securely close the container.
- Post-Handling:
 - Clean the work area and any equipment used.
 - Wash hands thoroughly with soap and water after handling is complete.[3][6]
 - Do not eat, drink, or smoke in the handling area.[2][3][6]

Waste Disposal

- Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations.[2][6]
- Contaminated materials (gloves, absorbent pads, etc.) must be collected in a suitable, labeled, and sealed container for hazardous waste disposal.[6][7]

Storage Procedures

Proper storage is crucial to maintain chemical integrity and prevent hazardous situations.

Storage Conditions

Table 4: Recommended Storage Conditions

Condition	Specification	Reference
Temperature	Store in a cool, dry place. Refrigeration at 2-8 °C is recommended.	[1][6][9]
Container	Keep in original, tightly closed containers.	[2][6][9]
Atmosphere	Store in a well-ventilated area. [3][6] Some suppliers recommend storing under an inert gas.[2]	
Security	Store in a locked cabinet or facility to restrict access.	[2][3][6]
Protection	Protect containers from physical damage, light, and heat.[2][6]	

Incompatible Materials

Store **3,5-Difluoroaniline** away from the following incompatible substances:

- Acids[3][7]
- Strong oxidizing agents[3][7]
- Acid anhydrides[3][7]
- Acid chlorides[3][7]
- Chloroformates[3][7]
- Foodstuff containers[6]

Emergency Protocols

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids apart.[3][6] Seek immediate medical attention.[3][8]
- Skin Contact: Take off immediately all contaminated clothing.[2] Wash the affected area with plenty of soap and water for at least 15 minutes.[3][7] Seek medical attention if skin irritation occurs or if you feel unwell.[2][6]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[3][6] If the person is not breathing, provide artificial respiration.[7] Call a POISON CENTER or doctor immediately.[2]
- Ingestion: If swallowed, rinse mouth with water.[3][7] Do NOT induce vomiting.[6] Never give anything by mouth to an unconscious person.[7] Call a POISON CENTER or doctor immediately.[2]

Spill Response Protocol

Minor Spill (Small quantity in a controlled area like a fume hood)

- Alert: Notify personnel in the immediate vicinity.
- Control: Ensure proper ventilation (fume hood) to capture dust/vapors.
- Absorb: Cover the spill with a non-combustible absorbent material like sand, earth, or vermiculite.[6][10] Use dry clean-up procedures and avoid creating dust.[6]
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[7]
- Decontaminate: Clean the spill area thoroughly with soap and water, then wipe dry.
- Dispose: Dispose of all contaminated materials (including PPE) as hazardous waste.

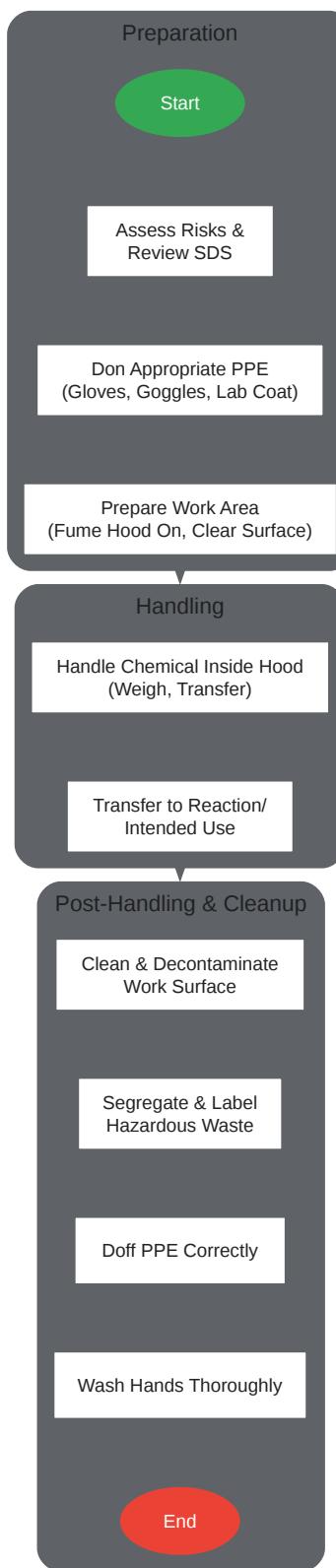
Major Spill (Large quantity, outside of a fume hood, or if the situation is unknown)

- Evacuate: Immediately evacuate the area.[6]

- Alert: Alert the site's emergency response team and the fire department, informing them of the material and hazard.[6]
- Isolate: Close doors to the affected area and prevent entry. Move upwind from the spill.[6]
- Ventilate: If safe to do so, increase ventilation to the area.
- Await Response: Only personnel trained and equipped for hazardous material cleanup should handle the spill.[11] They must wear appropriate PPE, including a self-contained breathing apparatus.[6][7]

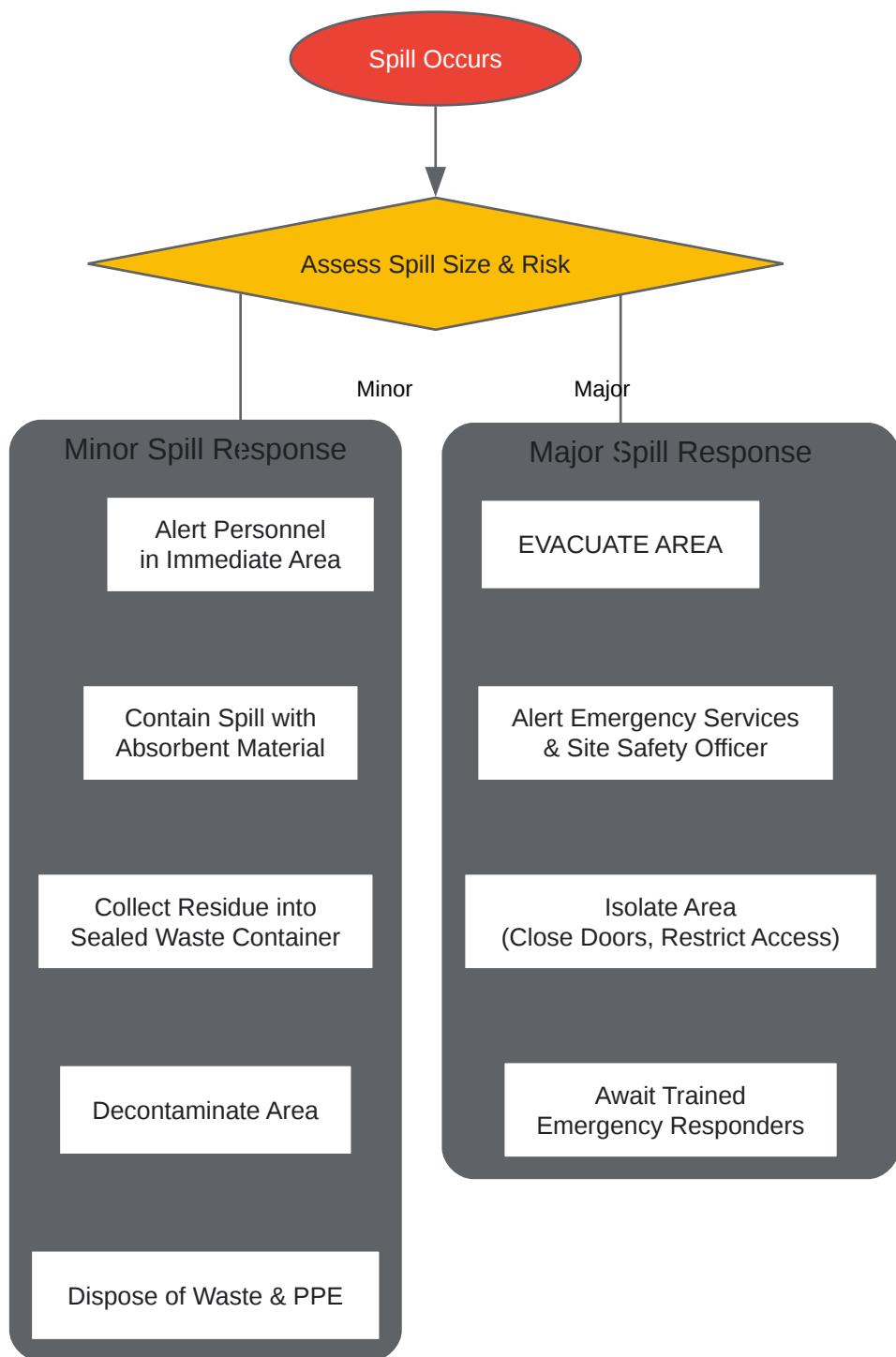
Visual Workflow Diagrams

The following diagrams illustrate the key safety workflows for handling **3,5-Difluoroaniline**.



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Caption: Workflow for Safe Handling of **3,5-Difluoroaniline**.

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Caption: Emergency Response Protocol for a **3,5-Difluoroaniline** Spill.

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- To cite this document: BenchChem. [Application Note: Safe Handling and Storage of 3,5-Difluoroaniline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1215098#safe-handling-and-storage-procedures-for-3-5-difluoroaniline>

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